

fluconazole global consumption patterns 2008-2018 epidemiological data

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Compound Focus: Fluconazole

CAS No.: 86386-73-4

Cat. No.: S528110

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Global Consumption of Fluconazole (2008-2018)

The table below summarizes the consumption trend of systemic antifungal agents, with specific data for **fluconazole**, across 65 middle- and high-income countries from 2008 to 2018. Consumption is measured in **Defined Daily Dose (DDD) per 1000 inhabitants per day**, the standard metric for comparing drug utilization [1].

Year	Overall Antifungal Consumption (DDD/1000 inhabitants/day)	Fluconazole Consumption (DDD/1000 inhabitants/day)	Compound Annual Growth Rate (CAGR) for Fluconazole
2008	0.50	0.144	---
2018	0.92	0.230	4.77% (2008-2018)

Key insights from the data include [1]:

- Overall Growth:** Global consumption of systemic antifungal agents increased significantly, with a CAGR of 6.2%. **Fluconazole** consumption contributed to this trend, growing at a CAGR of 4.77%.
- Country Income-Level Disparity:** High-income countries were the major consumers of antifungal agents, though their consumption saw a gradual decline in recent years. In contrast, consumption in middle-income countries increased over the period.

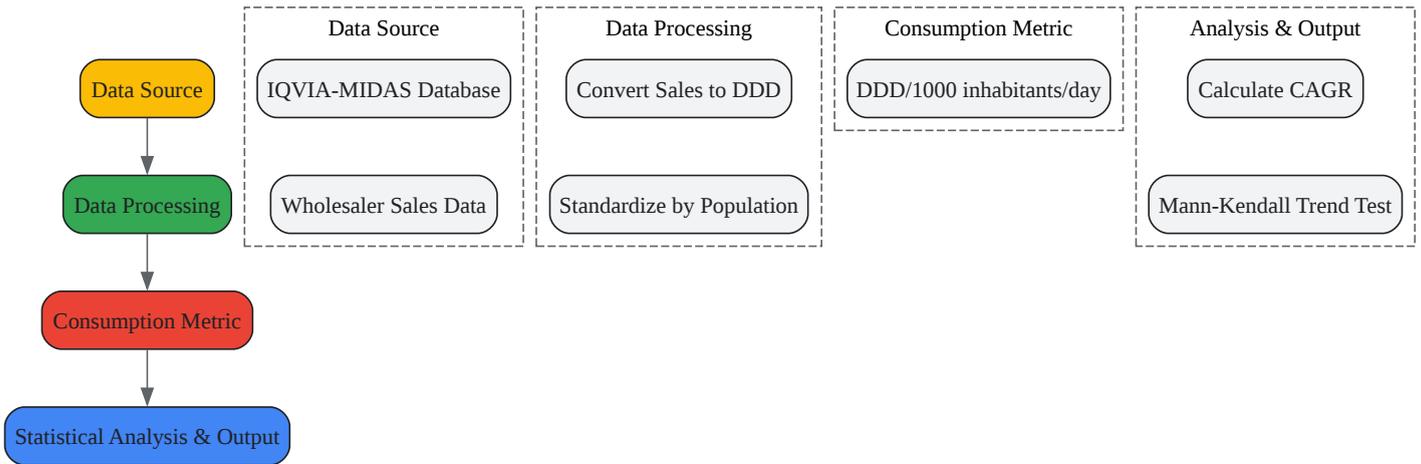
- **Regional Variation:** In 2018, total antifungal consumption across the studied countries ranged from 0.03 DDD/1000 inhabitants/day in the Philippines to 3.37 DDD/1000 inhabitants/day in Belgium, indicating substantial variation in usage patterns.

Methodological Overview of the Primary Study

The core data presented comes from a study that used a standardized methodology to ensure comparability across countries and over time [1].

- **Data Source:** The analysis used sales data from the **IQVIA-multinational integrated data analysis system (MIDAS)** database. This database collects information from wholesalers on the volume of oral and parenteral antifungal formulations sold in both retail and hospital pharmacy sectors.
- **Consumption Metric:** The volume of antifungals sold was converted into **Defined Daily Doses (DDD)**, a technical unit assigned by the World Health Organization (WHO). Consumption was then standardized as **DDD per 1000 inhabitants per day** to facilitate comparison.
- **Geographical and Temporal Scope:** The study included 27 middle-income and 38 high-income countries, covering an 11-year period from January 2008 to December 2018.
- **Statistical Analysis:** Trends were characterized using the **Compound Annual Growth Rate (CAGR)** and assessed for statistical significance using the **Mann-Kendall test**.

This workflow illustrates the process from raw data collection to the final trend analysis:



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Regional and Clinical Context

- **Country-Specific Data:** A study from Lebanon, a middle-income country, illustrated the local consumption trends. It found that community consumption of antifungals increased by approximately 18.64% between 2004 and 2018, with **fluconazole being the most consumed antifungal agent**, constituting 20.99% of the total DDDs over the 14-year period [2].
- **Link to Antifungal Resistance:** The increase in **fluconazole** consumption is clinically significant due to its direct link with emerging resistance. Research indicates that rising **fluconazole** use in a hospital setting was followed by a documented increase in **fluconazole**-resistant *Candida parapsilosis* isolates. A key resistance mechanism identified is the **Y132F substitution in the Erg11 gene** [3].
- **Current R&D Landscape:** While your focus is on historical data, it's noteworthy that the WHO has published a 2025 report analyzing the pipeline of antifungal agents in clinical and preclinical development, highlighting the ongoing global effort to address fungal infections [4].

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To cite this document: Smolecule. [fluconazole global consumption patterns 2008-2018 epidemiological data]. Smolecule, [2026]. [Online PDF]. Available at:

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